

physical and chemical properties of 1,2,4,5-tetrachlorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,4,5-Tetrachlorobenzene

Cat. No.: B031791

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of 1,2,4,5-Tetrachlorobenzene

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,2,4,5-tetrachlorobenzene**, tailored for researchers, scientists, and drug development professionals. The information is presented in a structured format, including detailed tables of quantitative data, descriptions of experimental protocols, and visualizations of key processes.

Chemical Identity

| Identifier | Value |
|-------------------|---|
| IUPAC Name | 1,2,4,5-tetrachlorobenzene |
| Synonyms | s-Tetrachlorobenzene, Benzene tetrachloride |
| CAS Number | 95-94-3[1][2] |
| Molecular Formula | C ₆ H ₂ Cl ₄ [2] |
| Molecular Weight | 215.89 g/mol [1][3] |
| InChI Key | JHBKHLUZVFWLAG-UHFFFAOYSA-N[2] |
| Canonical SMILES | C1=C(C(=CC(=C1Cl)Cl)Cl)Cl[4] |

Physical Properties

At room temperature, **1,2,4,5-tetrachlorobenzene** exists as a white crystalline solid, often in the form of flakes or needles, and has a strong, unpleasant odor.[5][6][7] It is a combustible solid.[6][8]

Tabulated Physical Properties

| Property | Value | Reference |
|----------------------|--|------------|
| Melting Point | 138-142 °C | [2][9][10] |
| Boiling Point | 240-246 °C | [8][9][10] |
| Density | 1.86 g/cm ³ | [1][2] |
| Vapor Pressure | 0.005 mm Hg at 20 °C | [1] |
| Water Solubility | 0.5 mg/L | [1] |
| Henry's Law Constant | 1×10^{-3} atm·m ³ /mol | [1] |
| log K _{oc} | 2.8 - 6.0 | [1] |
| Appearance | White crystalline solid | [5] |
| Odor | Strong, unpleasant | [2][6] |

Experimental Protocols for Physical Property Determination

A common method for determining the melting point of a crystalline solid like **1,2,4,5-tetrachlorobenzene** is the capillary tube method.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, thermometer.
- Procedure:
 - A small amount of finely powdered **1,2,4,5-tetrachlorobenzene** is packed into a capillary tube, sealed at one end.

- The capillary tube is attached to a thermometer and placed in a heating bath (oil or a metal block).
- The sample is heated slowly (approximately 1-2 °C per minute) near the expected melting point.
- The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded as the melting point range. A narrow range (0.5-1 °C) is indicative of a pure compound.

Due to its high boiling point, the Thiele tube method is suitable for determining the boiling point of **1,2,4,5-tetrachlorobenzene**.

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube, heating oil, Bunsen burner or hot plate.
- Procedure:
 - A small amount of liquid **1,2,4,5-tetrachlorobenzene** (melted) is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed in the test tube.
 - The test tube is attached to a thermometer and immersed in the heating oil within the Thiele tube.
 - The side arm of the Thiele tube is gently heated, creating convection currents for uniform heating.
 - As the temperature rises, a steady stream of bubbles will emerge from the capillary tube.
 - The heating is stopped, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

For hydrophobic compounds like **1,2,4,5-tetrachlorobenzene**, the slow-stir method is employed to avoid the formation of micro-emulsions.

- Apparatus: Large glass vessel with a stopcock at the bottom, magnetic stirrer and stir bar, temperature-controlled water bath.
- Procedure:
 - A volume of high-purity water is placed in the glass vessel.
 - An excess amount of **1,2,4,5-tetrachlorobenzene** is added to the water.
 - The mixture is stirred slowly and continuously without creating a vortex to allow for equilibration between the solid and aqueous phases.
 - The system is maintained at a constant temperature.
 - At regular intervals, water samples are carefully withdrawn from the bottom of the vessel and analyzed for the concentration of **1,2,4,5-tetrachlorobenzene** using a suitable analytical method like GC-MS.
 - Equilibrium is considered reached when the concentration of the solute in the aqueous phase remains constant over time.

Chemical Properties and Reactivity

1,2,4,5-Tetrachlorobenzene is a stable compound but can undergo certain chemical reactions. It is incompatible with strong oxidizing agents and strong bases.^{[11][12]} When heated to decomposition, it emits highly toxic fumes of hydrogen chloride.^[6]

Synthesis

1,2,4,5-Tetrachlorobenzene can be synthesized by the chlorination of benzene or less chlorinated benzenes. A common laboratory and industrial method involves the electrophilic aromatic substitution of benzene in the presence of a Lewis acid catalyst.

- Reaction: $\text{C}_6\text{H}_6 + 4\text{Cl}_2 \rightarrow \text{C}_6\text{H}_2\text{Cl}_4 + 4\text{HCl}$
- Catalysts: Ferric chloride (FeCl_3) is a traditional catalyst. A combination of iodine and antimony trichloride has also been used to improve selectivity.

- General Protocol:
 - Benzene or a mixture of lower chlorinated benzenes is charged into a reactor.
 - The catalyst (e.g., ferric chloride or a mixture of iodine and antimony trichloride) is added.
 - Chlorine gas is bubbled through the reaction mixture.
 - The reaction temperature is controlled, typically starting at a lower temperature and gradually increasing.
 - The reaction progress is monitored by analyzing the composition of the reaction mixture.
 - Upon completion, the product is isolated, often by filtration to remove the solid **1,2,4,5-tetrachlorobenzene**, followed by purification steps like washing with a solvent (e.g., methanol) and recrystallization.

Environmental Fate and Degradation

1,2,4,5-Tetrachlorobenzene is persistent in the environment due to its low water solubility and volatility.[5] It strongly adsorbs to organic matter in soil and sediment.[1]

Certain microorganisms, such as *Pseudomonas* species, are capable of degrading **1,2,4,5-tetrachlorobenzene** under aerobic conditions.[6] The initial steps of the catabolic pathway involve dioxygenation of the aromatic ring.[6]



[Click to download full resolution via product page](#)

Caption: Aerobic biodegradation pathway of **1,2,4,5-tetrachlorobenzene** by *Pseudomonas* sp.

In the atmosphere, **1,2,4,5-tetrachlorobenzene** is expected to exist primarily in the vapor phase and can be degraded by reaction with photochemically-produced hydroxyl radicals.[6] In aqueous solutions, it can undergo photolysis when exposed to sunlight, leading to the formation of various degradation products, including lower chlorinated benzenes.

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: Due to the symmetry of the molecule, the two protons are chemically equivalent, resulting in a single peak in the ^1H NMR spectrum.
- ^{13}C NMR: The spectrum will show two signals corresponding to the two types of carbon atoms in the molecule (two carbons bonded to chlorine and hydrogen, and two carbons bonded only to chlorine).

Infrared (IR) Spectroscopy

The IR spectrum of **1,2,4,5-tetrachlorobenzene** exhibits characteristic absorption bands corresponding to C-H stretching, C-C stretching of the aromatic ring, and C-Cl stretching vibrations.

Mass Spectrometry (MS)

The electron ionization mass spectrum of **1,2,4,5-tetrachlorobenzene** shows a characteristic isotopic pattern for a molecule containing four chlorine atoms, with the molecular ion peak (M^+) being the most abundant.

Toxicological Profile

1,2,4,5-Tetrachlorobenzene is considered toxic.^[1] Exposure can occur through inhalation, ingestion, and skin contact.^[13]

Acute and Chronic Effects

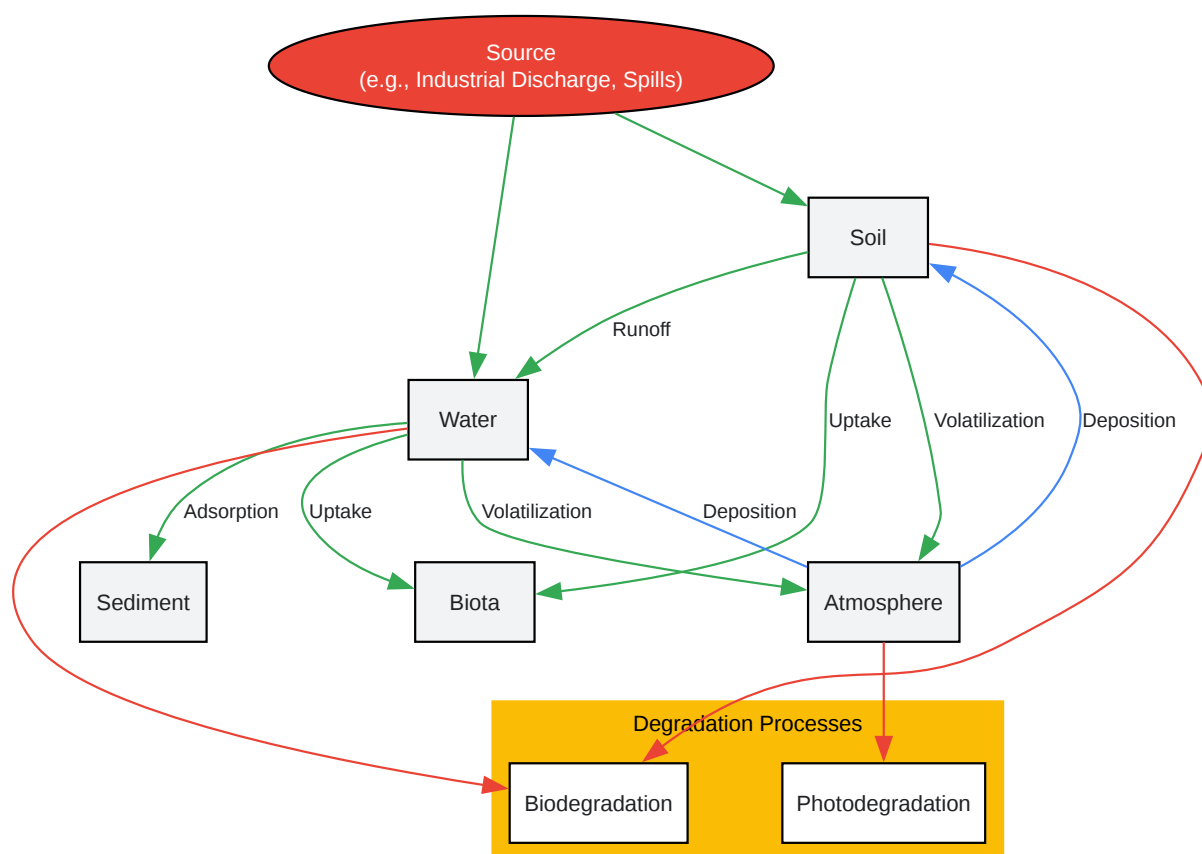
Acute exposure can cause irritation to the skin, eyes, and respiratory tract.^[13] Chronic exposure may lead to damage to the liver and kidneys.^[12] Animal studies have shown that **1,2,4,5-tetrachlorobenzene** can induce hepatic microsomal enzymes.

Ecotoxicity

The compound is very toxic to aquatic organisms and has the potential for bioaccumulation in fish.^[9] Its persistence and low water solubility contribute to its accumulation in the environment.^[5]

Environmental Fate and Transport Workflow

The following diagram illustrates the key processes governing the environmental fate and transport of **1,2,4,5-tetrachlorobenzene**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2,4,5-Tetrachlorobenzene (95-94-3) 1H NMR [m.chemicalbook.com]
- 2. The Infrared Absorption Spectra of 1,3,5-Trichlorobenzene, 1,2,4,5-Tetrachlorobenzene and their Deuterated Derivatives (Journal Article) | OSTI.GOV [osti.gov]
- 3. Toxicity of 1,2,3,4-, 1,2,3,5- and 1,2,4,5-tetrachlorobenzene in the rat: results of a 90-day feeding study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. academic.oup.com [academic.oup.com]
- 6. Fact sheet: 1,2,4,5-tetrachlorobenzene — Guidance and Orientation for the Selection of Technologies — Contaminated sites — Pollution and waste management — Environment and natural resources — Canada.ca [gost.tpsgc-pwgsc.gc.ca]
- 7. canada.ca [canada.ca]
- 8. Analytical methods evaluation and validation for 1,2,4-trichlorobenzene, 1,2,4,5-tetrachlorobenzene, pentachlorobenzene, and polychlorinated terphenyls. [stacks.cdc.gov]
- 9. Benzene, 1,2,4,5-tetrachloro- [webbook.nist.gov]
- 10. Analytical methods evaluation and validation for 1,2,4-trichlorobenzene; 1,2,4,5-tetrachlorobenzene; pentachlorobenzene; and polychlorinated terphenyls. Research report (Technical Report) | OSTI.GOV [osti.gov]
- 11. 1,2,4,5-Tetrachlorobenzene | SIELC Technologies [sielc.com]
- 12. Benzene, 1,2,4,5-tetrachloro- [webbook.nist.gov]
- 13. 1,2,4,5-Tetrachlorobenzene ($\text{C}_{10}\text{H}_2\text{Cl}_8$, 99%) - Cambridge Isotope Laboratories, CLM-585-0.1 [isotope.com]
- To cite this document: BenchChem. [physical and chemical properties of 1,2,4,5-tetrachlorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031791#physical-and-chemical-properties-of-1-2-4-5-tetrachlorobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com